

KX1-004 reconstitution problems troubleshooting

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: KX1-004

Cat. No.: S548109

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KX1-004 Solubility & Stock Preparation

The core challenge with **KX1-004** is its low solubility in aqueous solutions. The table below summarizes its solubility in different solvents, which is critical for planning your experiments [1] [2] [3].

Solvent	Solubility	Notes and Considerations
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| **DMSO** | ≥ 40 mg/mL (~140 mM) [1] ~60 mg/mL (~211 mM) [3] | Primary solvent for stock solutions. Use sterile, high-quality DMSO. | | **Water** | < 1 mg/mL [1] | Not suitable for preparing stock solutions. | | **Ethanol** | N/A [1] | Information not reliably available; use with caution. |

For **in vivo** studies, the compound must be further diluted in a co-solvent system. The following formulations have been referenced, and preparing them in the correct sequence is vital [1] [3]:

- **Formulation 1 (for injection):** 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline
- **Formulation 2 (oil-based):** 10% DMSO + 90% Corn Oil

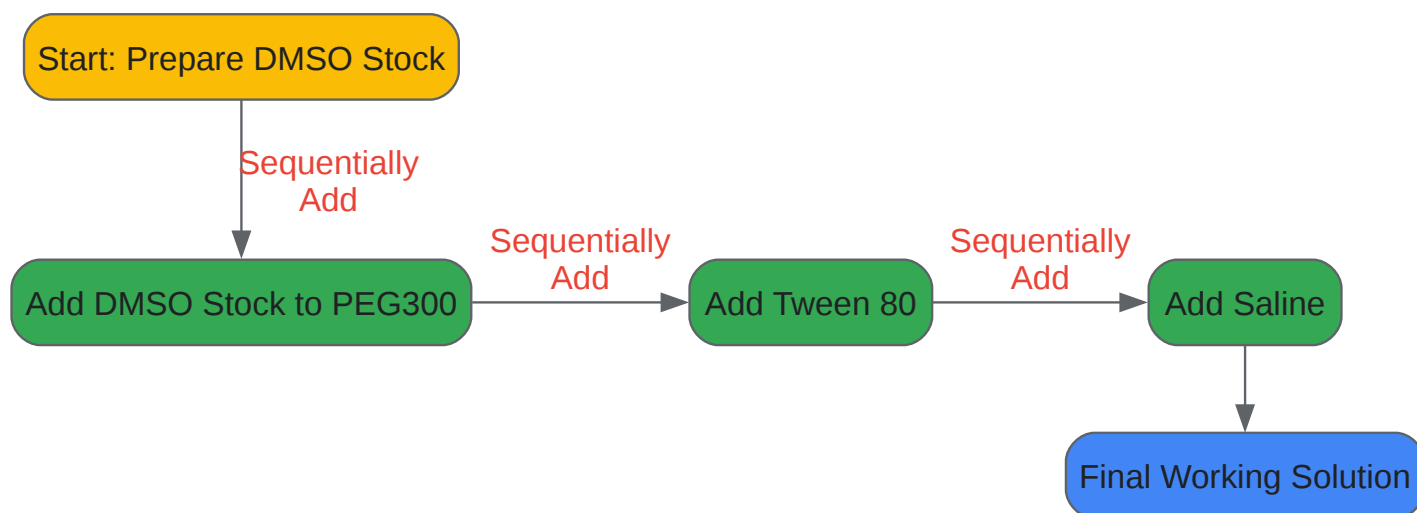
Step-by-Step Reconstitution Protocols

For In Vitro Studies (Stock Solution in DMSO)

- **Calculate and Measure:** Determine the mass of **KX1-004** needed to achieve your desired stock concentration (e.g., 40-60 mg/mL in DMSO).
- **Warm and Solubilize:** Bring the vial to room temperature. Add the calculated volume of pure DMSO and warm the tube to **37°C**.
- **Sonicate:** **Sonication is recommended** to achieve a clear solution. Briefly vortex the mixture after sonication to ensure homogeneity [2] [3].
- **Aliquot and Store:** Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles. Store at **-20°C for short-term use (about one month) or -80°C for longer storage (up to six months)** [1] [4].

For In Vivo Studies (Working Solution for Injection)

The following workflow outlines the process for preparing a solution suitable for animal administration, using the common "10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline" formulation as an example.



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Example Preparation: If you need 1 mL of a 2.5 mg/mL working solution [1]:

- Prepare a 25 mg/mL stock solution in DMSO.
- Add 100 μ L of this stock to 400 μ L of PEG300 and mix well.
- Add 50 μ L of Tween-80 to the mixture and mix well.
- Finally, add 450 μ L of saline to bring the total volume to 1 mL.

> **Critical:** Always prepare in vivo formulations freshly on the day of use for optimal results and stability [1].

Troubleshooting Common Problems

- **Precipitation in Stock Solution:** If crystals form in your DMSO stock, warm the vial to 37°C and sonicate it again. If the problem persists, consider making a fresh stock at a slightly lower concentration.
- **Cloudiness in Aqueous/Oil Formulations:** This is a sign of precipitation. Ensure you are adding the co-solvents **sequentially and in the correct order**, mixing thoroughly at each step. Do not mix the solvents in a different order or combine them before adding the drug.
- **Loss of Biological Activity:** This can result from improper storage or repeated freeze-thaw cycles. Always aliquot stock solutions and avoid more than 1-2 freeze-thaw cycles [2].

Verifying Biological Activity

After successful reconstitution, you can verify the activity of **KX1-004** using established protocols. It is a Src-PTK inhibitor with a reported IC50 of 40 µM [1] [2] [4]. A referenced kinase assay protocol involves an HTRF assay that measures ATP-dependent phosphorylation of a biotinylated peptide substrate in the presence of the inhibitor [3].

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References

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